

Physical properties of 3,5-Dimethylpyrazole (melting point, solubility)

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A Technical Guide to the Physical Properties of 3,5-Dimethylpyrazole

Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides an in-depth overview of the core physical properties of **3,5-Dimethylpyrazole** (3,5-DMP), a heterocyclic organic compound widely used as a reagent in coordination chemistry and as an intermediate in the manufacturing of various organic materials.[1][2] This guide focuses on its melting point and solubility, presenting quantitative data, detailing experimental protocols, and illustrating key workflows.

Physical Properties

3,5-Dimethylpyrazole is a white crystalline solid at standard conditions.[1][2][3][4] Its key physical properties are summarized below.

Melting Point

The melting point of **3,5-Dimethylpyrazole** is consistently reported in a narrow range, typically between 105 °C and 109 °C. This consistency across various sources indicates a well-characterized and stable crystalline structure.



Parameter	Value (°C)	References	
Melting Point	107.5	[1][3]	
Melting Point	105 - 108	[2][5]	
Melting Point	106 - 108	[6][7]	
Melting Point	106 - 109	[8]	
Melting Point	107 - 108	[9][10]	

Solubility

3,5-Dimethylpyrazole is a polar molecule, which is reflected in its solubility profile. It is soluble in water and dissolves well in a range of polar organic solvents.[1][3]



Solvent	Quantitative Solubility	Qualitative Solubility	References
Water	16,460 mg/L (at 25 °C, est.)	Soluble	[1][2][5]
Methanol	0.1 g/mL	Soluble	[1][2][5]
Ethanol	-	High Solubility	[9][10]
Ether	-	Soluble	
Benzene	-	Soluble	
Chloroform	-	Soluble	
1-Butanol	Highest among tested solvents	Soluble	[11][12]
n-Propanol	High among tested solvents	Soluble	[11][12]
Isopropanol	Moderate among tested solvents	Soluble	[11][12]
Ethyl Acetate	Moderate among tested solvents	Soluble	[11][12]
Acetone	Moderate among tested solvents	Soluble	[11][12]
Toluene	Lower among tested solvents	Soluble	[11][12]
Acetonitrile	Lowest among tested solvents*	Soluble	[11][12]

^{*}Based on a comparative study from T = (283.15 to 313.15) K. The general order of solubility was determined as: 1-butanol > n-propanol > (ethanol, isopropanol, methanol, ethyl acetate, acetone) > toluene > acetonitrile.[11][12]

Experimental Protocols



The characterization of physical properties such as melting point and solubility relies on standardized experimental methodologies.

Melting Point Determination

A common and established technique for determining the melting point of solid crystalline compounds involves the use of a capillary tube.

Methodology: Open Capillary Method

- Sample Preparation: A small amount of finely powdered, dry **3,5-Dimethylpyrazole** is packed into a thin-walled capillary tube, sealed at one end.
- Apparatus: The capillary tube is placed in a melting point apparatus (e.g., a Buchi B-540)
 containing a heating block or an oil bath and a thermometer.[13]
- Heating: The sample is heated at a controlled, slow rate.
- Observation: The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid. This range is reported as the melting point.[6][7][13][14]

Solubility Determination

The solubility of **3,5-Dimethylpyrazole** in various organic solvents has been systematically determined using the isothermal saturation method.[11][12] This gravimetric method measures the amount of solute dissolved in a solvent at a constant temperature.

Methodology: Isothermal Saturation

- Equilibrium Setup: An excess amount of 3,5-Dimethylpyrazole is added to a known mass of the chosen solvent in a sealed vessel.
- Thermal Equilibration: The mixture is continuously agitated (e.g., using a magnetic stirrer) in a thermostatically controlled water bath to maintain a constant temperature until thermodynamic equilibrium is reached (i.e., the solution is saturated).

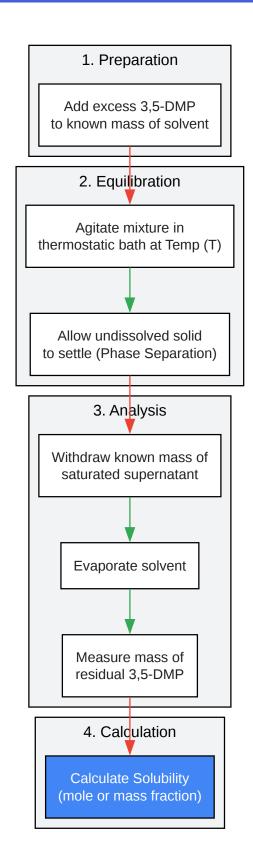






- Phase Separation: The agitation is stopped, and the solution is left undisturbed to allow the undissolved solid to settle.
- Sample Analysis: A known mass of the clear, saturated supernatant is carefully withdrawn.
 The solvent is then evaporated, and the remaining mass of the dissolved 3,5 Dimethylpyrazole is measured.
- Calculation: The solubility is calculated and typically expressed as a mole fraction or mass fraction at the given temperature. This process is repeated across a range of temperatures to determine the temperature dependence of solubility.[11][12]





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